

Application Notes & Protocols: Radiolabeling of N-BOC Norfallypride Tosylate Precursor

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Compound of Interest

Compound Name: Fallypride precursor

Cat. No.: B15618266

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Introduction

This document provides a detailed protocol for the radiolabeling of the N-BOC norfallypride tosylate precursor to synthesize [^{18}F]Norfallypride, a potential positron emission tomography (PET) imaging agent for dopamine D2/D3 receptors. The synthesis involves a two-step process: nucleophilic substitution of the tosylate group with [^{18}F]fluoride, followed by the removal of the N-BOC protecting group.

Chemical Structures

Precursor: (S)-N-[(1-BOC-2-pyrrolidiny)methyl]-2,3-dimethoxy-5-(3'-tosyloxypropyl)-benzamide

Intermediate: N-BOC-[^{18}F]Norfallypride

Final Product: [^{18}F]Norfallypride

Experimental Protocols

Materials and Reagents

- N-BOC norfallypride tosylate precursor
- [^{18}F]Fluoride

- Kryptofix 2.2.2 (K₂₂₂)
- Potassium Carbonate (K₂CO₃)
- Acetonitrile (CH₃CN), anhydrous
- Dichloromethane (CH₂Cl₂), anhydrous
- Trifluoroacetic Acid (TFA)
- Triethylamine (Et₃N)
- Water for HPLC
- C18 Sep-Pak cartridges
- Semi-preparative HPLC column (C18)
- Analytical HPLC column (C18)

Radiolabeling of N-BOC Norfallypride Tosylate

- Drying of [¹⁸F]Fluoride: Aseptically transfer the aqueous [¹⁸F]fluoride solution to a reaction vessel. Add a solution of Kryptofix 2.2.2 and K₂CO₃ in acetonitrile/water. Azeotropically dry the mixture by heating under a stream of nitrogen until all water is removed. Further dry the residue with anhydrous acetonitrile.
- Radiolabeling Reaction: Dissolve the N-BOC norfallypride tosylate precursor (typically 2 mg) in anhydrous acetonitrile (0.5 mL).^[1] Add this solution to the dried [¹⁸F]fluoride-Kryptofix complex.
- Seal the reaction vessel and heat at 96 °C for 30 minutes.^{[1][2]}
- After cooling, the crude reaction mixture contains N-BOC-[¹⁸F]norfallypride.

Purification of N-BOC-[¹⁸F]Norfallypride

- The crude product, N-BOC-[¹⁸F]norfallypride, is purified using a semi-preparative C18 HPLC column.^[1]

- The mobile phase consists of 60% acetonitrile and 40% water containing 0.1% triethylamine. [\[1\]](#)[\[2\]](#)
- The flow rate is maintained at 2.5 mL/min. [\[1\]](#)[\[2\]](#)
- The retention time for N-BOC- ^{18}F norfallypride is approximately 21 minutes. [\[1\]](#)[\[2\]](#)
- Collect the fraction corresponding to the radiolabeled intermediate.

Deprotection of N-BOC- ^{18}F Norfallypride

- The purified N-BOC- ^{18}F norfallypride fraction is evaporated to dryness.
- Add a solution of trifluoroacetic acid (TFA) in dichloromethane (CH_2Cl_2) (e.g., 10% TFA in CH_2Cl_2 or 0.2 mL TFA in 1 mL CH_2Cl_2). [\[1\]](#)[\[2\]](#)
- Heat the solution at 80 °C for 30 minutes. [\[1\]](#)
- Evaporate the solvent to dryness.
- Neutralize the residue with a 10% sodium bicarbonate (NaHCO_3) solution to a pH of 6-7 to obtain the final product, ^{18}F Norfallypride. [\[1\]](#)

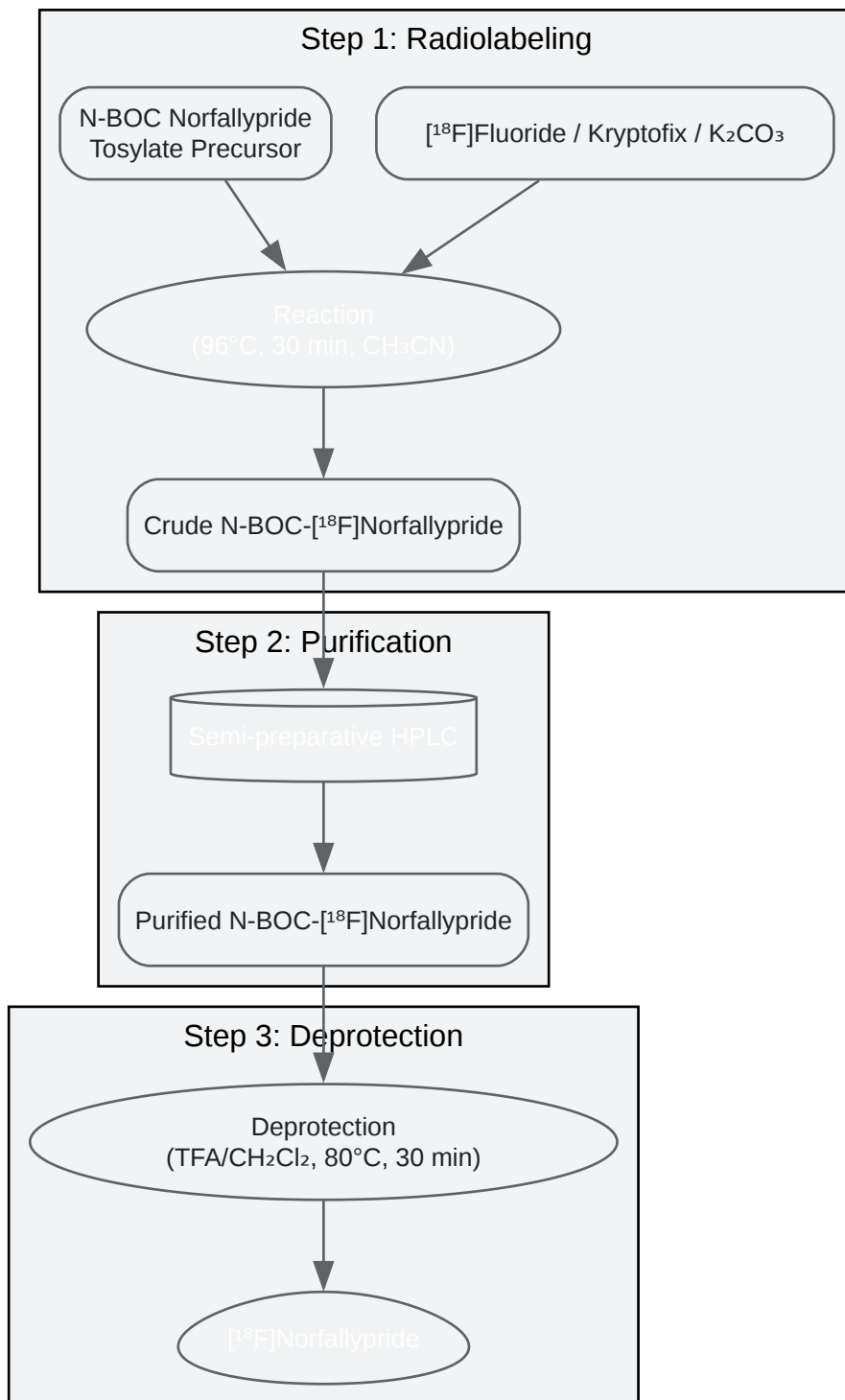
Quality Control

- Radiochemical Purity: Determined by analytical radio-HPLC.
- Chemical Purity: Determined by analytical HPLC with UV detection (254 nm).
- Specific Activity: Calculated based on the amount of radioactivity and the mass of the final product.

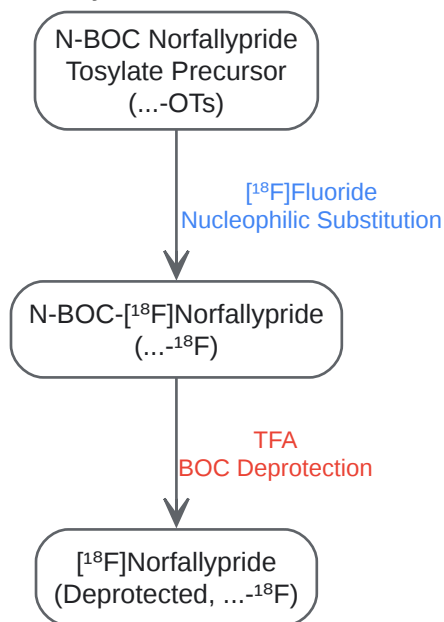
Data Presentation

Parameter	Value	Reference
Precursor Amount	2 mg	[1]
Reaction Temperature	96 °C	[1][2]
Reaction Time	30 minutes	[1][2]
Overall Radiochemical Yield (decay corrected)	~10%	[1]
HPLC Mobile Phase (Purification)	60% CH ₃ CN / 40% H ₂ O with 0.1% Et ₃ N	[1][2]
HPLC Flow Rate (Purification)	2.5 mL/min	[1][2]
Retention Time (N-BOC- [¹⁸ F]Norfallypride)	~21 min	[1][2]
Deprotection Reagent	Trifluoroacetic Acid (TFA) in CH ₂ Cl ₂	[1][2]
Deprotection Temperature	80 °C	[1]
Deprotection Time	30 minutes	[1]

Visualizations

Radiolabeling Workflow for [^{18}F]Norfallypride[Click to download full resolution via product page](#)Caption: Radiolabeling workflow for [^{18}F]Norfallypride.

Key Chemical Structures



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Caption: Key chemical structures in the synthesis.

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References

- 1. Synthesis and biological evaluation of ^{18}F -Norfallypride in the rodent brain using PET imaging - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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